

Nopyl acetate toxicology and safety information

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Compound of Interest

Compound Name: Nopyl acetate

Cat. No.: B1679847

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An In-depth Technical Guide to the Toxicology and Safety of **Nopyl Acetate**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the toxicology and safety profile of **nopyl acetate** (CAS No. 128-51-8), a fragrance ingredient used in various consumer products. The information is compiled from safety data sheets, regulatory databases, and scientific literature to support risk assessment and safe handling practices.

Chemical and Physical Properties

Nopyl acetate is a colorless liquid with a characteristic sweet, woody, and fruity odor.^[1] It is primarily used as a fragrance ingredient in perfumes, cosmetics, soaps, and detergents.^[2]

Table 1: Physicochemical Properties of **Nopyl Acetate**

Property	Value	Reference(s)
Molecular Formula	C ₁₃ H ₂₀ O ₂	[2][3][4]
Molecular Weight	208.3 g/mol	[2][3][5]
Appearance	Colorless liquid	[1][2][3]
Density	0.979 - 0.987 g/mL at 20°C	[2][4]
Boiling Point	234 - 265.35°C	[2][6]
Flash Point	>95°C (>212°F)	[3][4][7]
Vapor Pressure	0.0050 mmHg @ 20°C; 1.19 Pa @ 25°C	[3][7]
Refractive Index	1.470 - 1.478 at 20°C	[2][4]
Log P (Octanol/Water Partition Coefficient)	4.30 - 4.41	[3][7]
Water Solubility	Insoluble	[4]
Solubility	Soluble in ethanol and oil	[2]

Human Health Toxicology

The toxicological profile of **nopyl acetate** has been evaluated for various endpoints, including acute toxicity, irritation, sensitization, and genotoxicity.

Acute Toxicity

Nopyl acetate exhibits low acute toxicity via oral and dermal routes of exposure.

Table 2: Acute Toxicity Data for **Nopyl Acetate**

Route	Species	Test	Value	Reference(s)
Oral	Rat	LD50	3000 mg/kg	[1][8][9]
Dermal	Rabbit	LD50	>2000 mg/kg	[8][9]
Inhalation	-	-	Data not available	[8]

Skin and Eye Irritation

Nopyl acetate is classified as a serious eye irritant but is only a mild or slight skin irritant.[8][9][10]

- Skin Irritation: The substance was found to be slightly irritating when applied to intact or abraded rabbit skin for 24 hours under occlusion.[8] However, when tested at 10% in petrolatum, it produced no irritation in a 48-hour closed patch test on human volunteers.[8]
- Eye Irritation: It is classified under GHS as causing serious eye irritation (H319).[5][10] Symptoms may include stinging, tearing, redness, swelling, and blurred vision.[8]

Skin Sensitization

Nopyl acetate is classified as a skin sensitizer.[5][10]

- GHS Classification: H317 - May cause an allergic skin reaction.[5][10]
- Human Studies: A maximization test on 25 human volunteers using **nopyl acetate** at a concentration of 10% in petrolatum did not produce any sensitization reactions.[8] However, the European Commission's Scientific Committee on Consumer Safety reports some evidence of it causing contact allergy in humans.[11]

Genotoxicity, Carcinogenicity, and Reproductive Toxicity

- Genotoxicity: No data is available to indicate that **nopyl acetate** or its components (at >0.1%) are mutagenic or genotoxic.[8]
- Carcinogenicity: **Nopyl acetate** is not listed as a carcinogen by IARC, NTP, or OSHA.[8]

- Reproductive Toxicity: The substance is not expected to cause reproductive or developmental effects.[8]

Environmental Toxicology

Nopyl acetate is classified as toxic to aquatic life with long-lasting effects (H411).[5][6][10]

Table 3: Ecotoxicity Data for **Nopyl Acetate**

Organism	Test	Value	Exposure Time	Reference(s)
Fish (Danio rerio)	LC50	11.44 mg/L	96 h	[6]
Aquatic Invertebrates (Daphnia magna)	EC50	11.946 mg/L	48 h	[6]
Algae (Pseudokirchneri ella subcapitata)	ErC50	7.11 mg/L	72 h	[6]
Microorganisms (Activated sludge)	EC50	190 mg/L	3 h	[6]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of fragrance ingredients generally follow internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (OECD 420)

The acute oral toxicity of **nopyl acetate** (LD50: 3000 mg/kg in rats) was likely determined using a method similar to the OECD 420 Guideline (Acute Oral Toxicity – Fixed Dose Procedure). This method involves the administration of the test substance to fasted animals in a stepwise procedure. The starting dose is selected from one of four fixed levels (5, 50, 300, and 2000 mg/kg body weight). The dose for the next animal is adjusted up or down depending on the

outcome of the previous animal, allowing for classification of the substance and estimation of the LD50.

Acute Dermal Irritation (OECD 404)

Skin irritation potential is assessed by applying the test substance to the shaved skin of experimental animals (typically albino rabbits). Following the OECD 404 guideline, a small amount of the substance is applied to a skin patch for a fixed period (e.g., 4 hours). The skin is then observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal. The results for **nopyl acetate** indicate it is a slight irritant.[9]

Skin Sensitization - Human Maximization Test

While not a standard OECD guideline for animal testing, the human maximization test is a rigorous method to assess sensitization potential in humans. As referenced for **nopyl acetate**, this test involves an induction phase and a challenge phase. During induction, the substance (e.g., at 10% in petrolatum) is repeatedly applied to the same skin site, sometimes under occlusion or with an irritant, to maximize the chance of inducing sensitization. After a rest period, a challenge patch is applied to a new skin site to determine if an allergic response has developed. **Nopyl acetate** was negative in this test at 10%.[8]

Safety and Handling

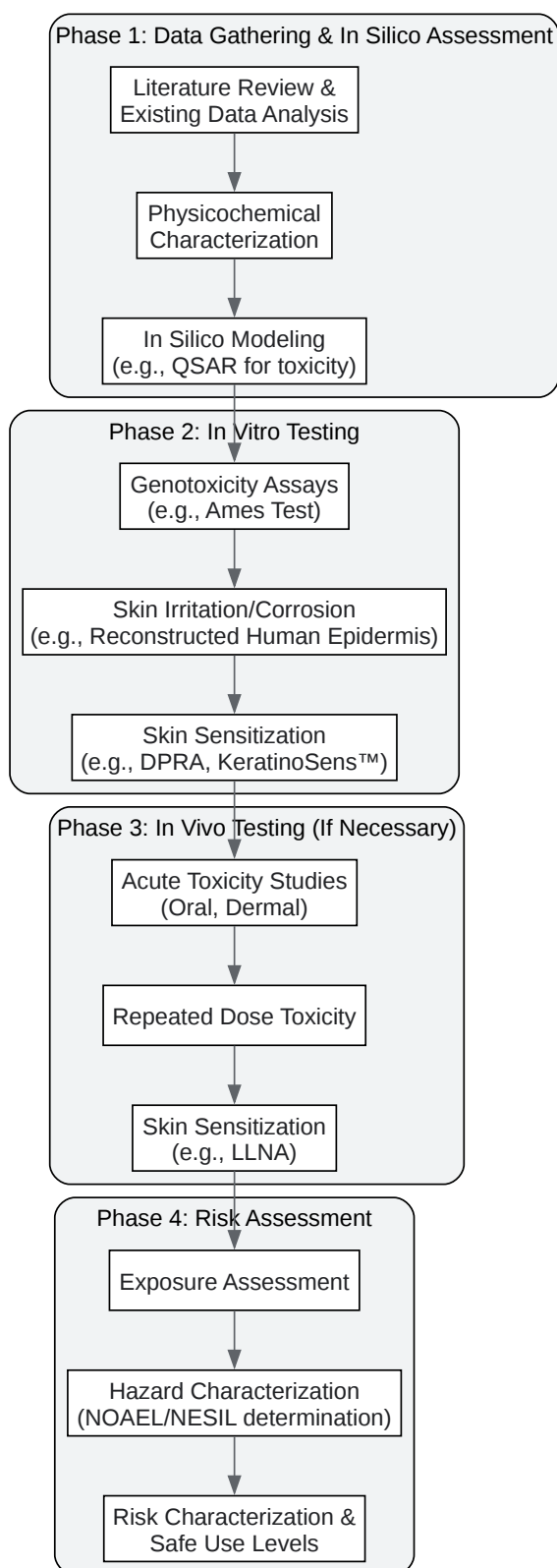
Standard safe handling procedures should be followed when working with **nopyl acetate**.

- Personal Protective Equipment (PPE): Wear protective gloves, safety goggles, and appropriate protective clothing to avoid skin and eye contact.[10][12]
- Handling: Handle in a well-ventilated area. Avoid breathing vapors or mist.[6][8] Do not eat, drink, or smoke when using this product.[1]
- Storage: Store in tightly sealed containers in a cool, dry, and well-ventilated area away from heat, ignition sources, and direct sunlight.[6][12]
- First Aid:

- Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.[8][10]
- Skin: Wash with plenty of water. If skin irritation or rash occurs, get medical advice.[6][8]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.[10]

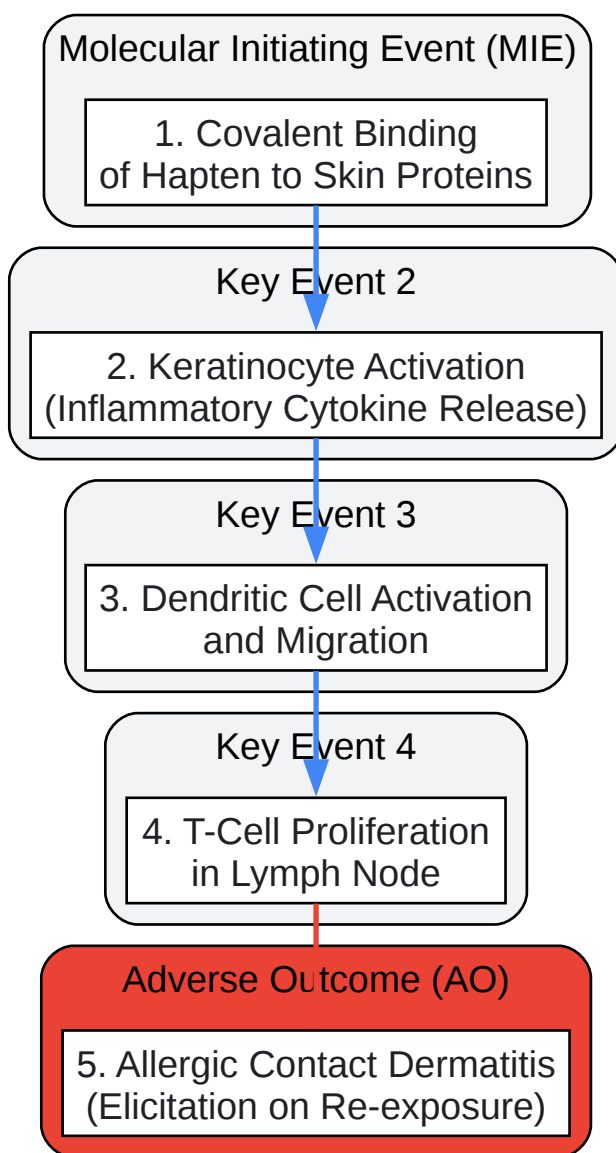
Visualizations: Workflows and Pathways

The following diagrams illustrate a typical workflow for safety assessment and the biological pathway associated with skin sensitization.



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Caption: Generalized workflow for fragrance ingredient safety assessment.



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Caption: Adverse Outcome Pathway (AOP) for Skin Sensitization.

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